

SR-302 synaptic regeneration pathway

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SR-302

Cat. No.: B15569252

[Get Quote](#)

An in-depth analysis of the available scientific literature indicates that the user's query regarding the "**SR-302** synaptic regeneration pathway" likely contains a typographical error and is referring to SPG302, a novel small molecule developed by Spinogenix, Inc. that is currently under investigation for its potential to promote synaptic regeneration. This technical guide will proceed under the assumption that the intended topic of interest is SPG302.

SPG302 is a novel regenerative therapeutic designed to address synapse loss, a key pathological feature in various neurological disorders, including Alzheimer's disease (AD) and spinal cord injury.[1][2] Preclinical studies have shown that SPG302 can reverse synaptic and cognitive deficits in animal models of these conditions.[2][3]

Core Mechanism of Action

SPG302 is characterized as a synaptic regenerative small molecule.[2] Its primary mechanism of action is believed to involve the targeting of the F-actin-based cytoskeleton within neurons. [3] This is significant because the structural integrity and dynamic remodeling of the actin cytoskeleton are fundamental to the formation and maintenance of dendritic spines, which are the primary sites of excitatory synapses in the brain. By modulating the actin cytoskeleton, SPG302 is thought to promote the formation of new dendritic spine synapses, a process known as spinogenesis.[3] This leads to an increase in the density of functional synapses, which is

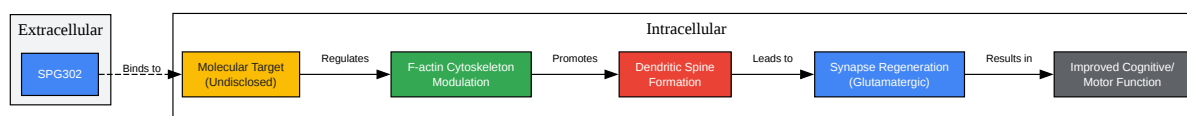
hypothesized to underlie the observed improvements in cognitive and motor functions in preclinical models.[2][3]

A key aspect of SPG302's therapeutic potential is its ability to regenerate glutamatergic synapses.[2] These are the most common type of excitatory synapses in the central nervous system and are crucial for learning, memory, and cognition. The loss of these specific synapses is a major contributor to the cognitive decline seen in Alzheimer's disease.

Importantly, the beneficial effects of SPG302 in a transgenic mouse model of Alzheimer's disease were observed without altering the underlying amyloid-beta (A β) and tau pathology, which are the hallmark protein aggregates in AD.[3] This suggests that SPG302 acts downstream of these pathological cascades, directly targeting the synaptic failure that is more closely correlated with cognitive decline.[3]

Signaling Pathways and Experimental Workflows

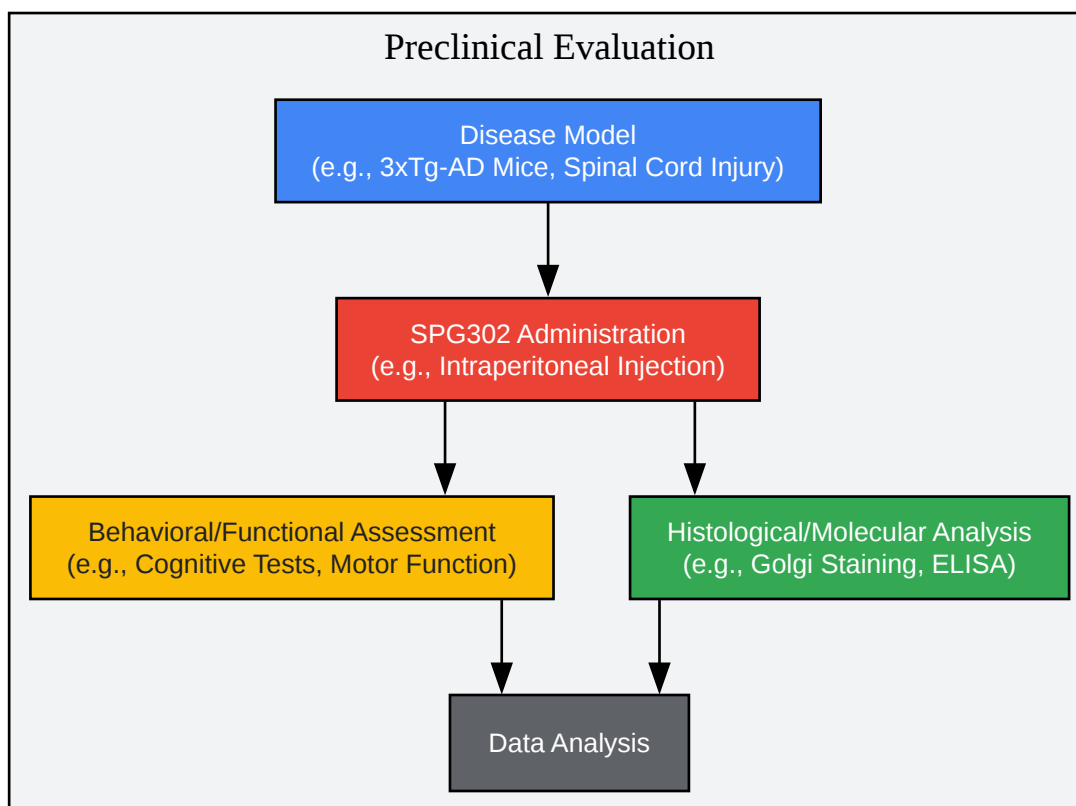
The precise signaling pathways through which SPG302 exerts its effects on the actin cytoskeleton are still under investigation. However, based on the available information, a putative pathway can be conceptualized.



[Click to download full resolution via product page](#)

Figure 1: Putative Signaling Pathway of SPG302.

The experimental workflow to assess the efficacy of SPG302 typically involves both in vitro and in vivo models.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Novel Regenerative Drug, SPG302 Promotes Functional Recovery of Diaphragm Muscle Activity After Cervical Spinal Cord Injury - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Dr. Peter Vanderklis describes how SPG302—our novel, regenerative medicine approach to neurodegenerative diseases—can benefit Alzheimer’s disease. [spinogenix.com]
- 3. SPG302 Reverses Synaptic and Cognitive Deficits Without Altering Amyloid or Tau Pathology in a Transgenic Model of Alzheimer’s Disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- To cite this document: BenchChem. [SR-302 synaptic regeneration pathway]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569252/docs#sr-302-synaptic-regeneration-pathway\]](https://www.benchchem.com/product/b15569252/docs#sr-302-synaptic-regeneration-pathway)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)